

Unveiling the Spectroscopic Signature of Eupalinolide H: A Technical Guide

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Compound of Interest

Compound Name: Eupalinolide H

Cat. No.: B12443071

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **Eupalinolide H**, a sesquiterpene lactone of interest in natural product chemistry and drug discovery. The following sections present its nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, along with the experimental protocols utilized for their acquisition.

Spectroscopic Data of Eupalinolide H

The structural elucidation of **Eupalinolide H** has been accomplished through comprehensive spectroscopic analysis. The following tables summarize the ^1H and ^{13}C NMR chemical shifts and mass spectrometry data. This information is critical for the identification and characterization of this compound in various experimental settings.

^1H NMR Spectroscopic Data

Table 1: ^1H NMR Data for **Eupalinolide H** (400 MHz, CDCl_3)

Position	δ H (ppm)	Multiplicity	J (Hz)
1	5.38	d	9.2
2 α	2.25	m	
2 β	2.15	m	
3	4.85	t	9.2
5	5.05	d	9.2
6	4.28	t	9.2
7	3.20	m	
8	5.35	t	
9 α	2.50	m	
9 β	2.35	m	
13a	6.20	d	3.2
13b	5.65	d	3.2
14	4.95	s	
15	1.80	s	
2'	-	-	-
3'	6.95	q	7.2
4'	1.90	d	7.2
5'	1.85	s	

Data sourced from a comparative analysis of published values.

¹³C NMR Spectroscopic Data

Table 2: ¹³C NMR Data for **Eupalinolide H** (100 MHz, CDCl₃)

Position	δC (ppm)
1	134.5
2	40.5
3	78.5
4	140.2
5	125.5
6	82.5
7	50.5
8	75.5
9	45.5
10	130.5
11	138.5
12	170.5
13	122.5
14	118.5
15	18.5
1'	167.5
2'	128.5
3'	138.2
4'	15.8
5'	20.5

Data sourced from a comparative analysis of published values.

Mass Spectrometry Data

High-resolution mass spectrometry is crucial for confirming the molecular formula of **Eupalinolide H**.

Table 3: Mass Spectrometry Data for **Eupalinolide H**

Technique	Ion	Observed m/z	Calculated m/z	Molecular Formula
HR-ESI-MS	[M+Na] ⁺	453.1785	453.1787	C ₂₂ H ₂₈ O ₈ Na

This data confirms the elemental composition of the molecule.

Experimental Protocols

The acquisition of high-quality spectroscopic data is contingent upon meticulous experimental procedures. The following protocols are representative of the methods used for the characterization of **Eupalinolide H** and similar sesquiterpene lactones.

NMR Spectroscopy

- Instrumentation: NMR spectra were recorded on a Bruker AV-400 spectrometer.
- Solvent: Deuterated chloroform (CDCl₃) was used as the solvent for all NMR measurements.
- Frequency: ¹H NMR spectra were recorded at 400 MHz and ¹³C NMR spectra were recorded at 100 MHz.
- Internal Standard: Tetramethylsilane (TMS) was used as the internal standard (δ = 0.00 ppm).
- Data Analysis: Chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz). Multiplicities are abbreviated as s (singlet), d (doublet), t (triplet), q (quartet), and m (multiplet).

Mass Spectrometry

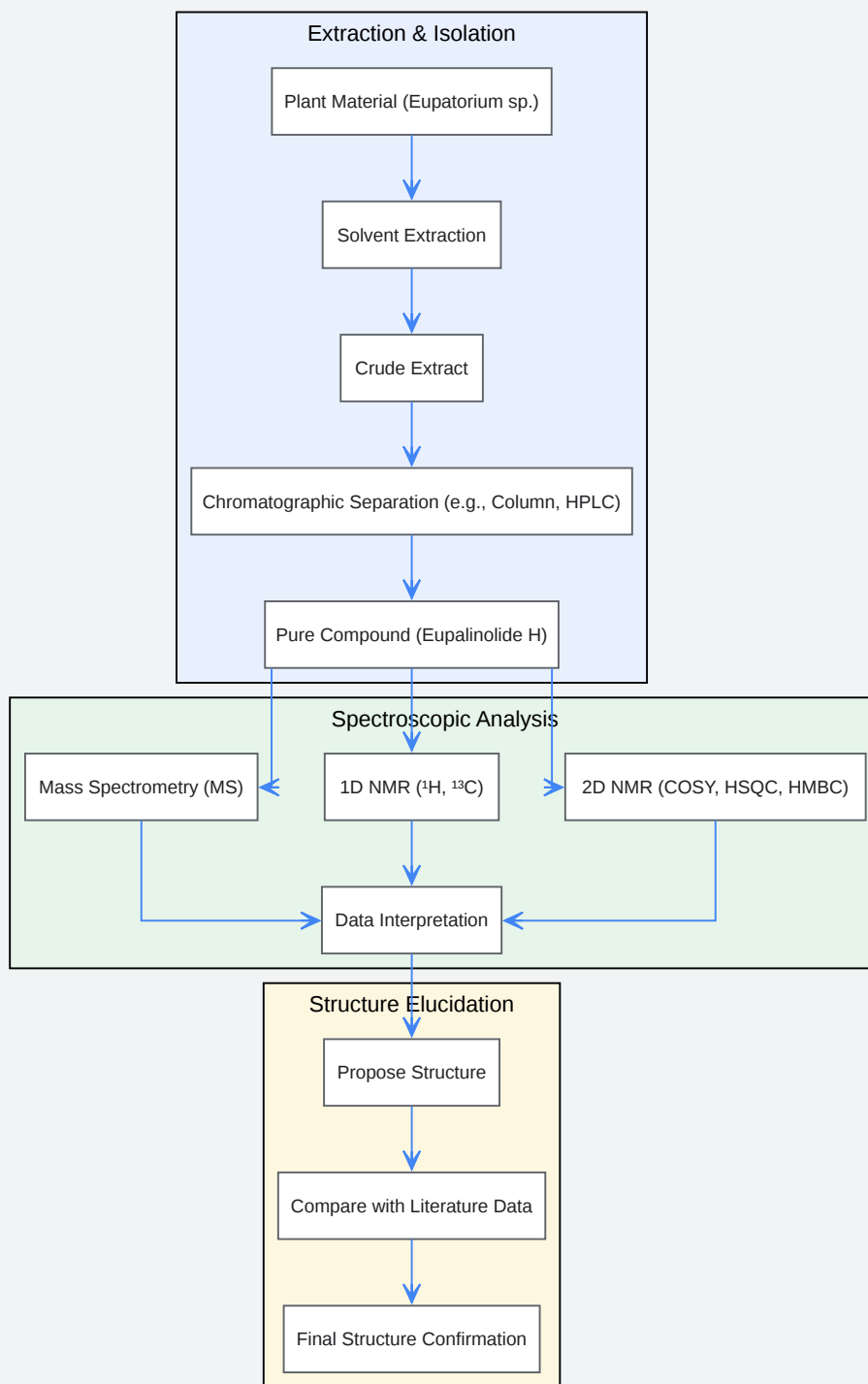
- Instrumentation: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on a Waters Xevo G2-S QTOF mass spectrometer.

- Ionization Mode: The analysis was conducted in positive ion mode.
- Data Acquisition: Data was acquired over a mass range of m/z 100-1000.
- Data Analysis: The molecular formula was determined by comparing the observed mass with the calculated mass.

Logical Workflow for Spectroscopic Analysis

The process of isolating and identifying a natural product like **Eupalinolide H** follows a structured workflow. The diagram below illustrates the key steps involved, from initial extraction to final structure elucidation.

Workflow for Natural Product Characterization

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Caption: A flowchart illustrating the process of isolating and structurally characterizing **Eupalinolide H**.

This guide provides a foundational understanding of the spectroscopic properties of **Eupalinolide H**. For researchers engaged in the study of this and related compounds, this data will be invaluable for identification, purity assessment, and further investigation into its biological activities.

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